

Application Notes and Protocols for Preparing Oxacillin Sodium Stock Solutions

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Compound of Interest

Compound Name: OXACILLIN SODIUM

CAS No.: 1773-88-2

Cat. No.: B593284

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation, storage, and handling of **oxacillin sodium** stock solutions for laboratory use. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the antibiotic in experimental settings.

Quantitative Data Summary

The following tables summarize the key quantitative data for the preparation of **oxacillin sodium** solutions.

Table 1: Solubility of **Oxacillin Sodium**

Solvent	Solubility	Source
Water	50-52 mg/mL	
Water (PBS, pH 7.2)	~10 mg/mL	[1]
DMSO	16 mg/mL, 85 mg/mL	[1] [2]
Ethanol	~2 mg/mL, 8 mg/mL	[1] [2]
Dimethyl formamide	~20 mg/mL	[1]

Table 2: Stability of Reconstituted **Oxacillin Sodium** Solutions

Concentration	Solvent/Vehicle	Storage Temperature	Stability Duration	Source
250 mg/1.5 mL	Sterile Water for Injection	70°F (Room Temperature)	3 days	[3][4]
250 mg/1.5 mL	Sterile Water for Injection	40°F (Refrigerated)	1 week	[3][4]
0.5 mg/mL and 2 mg/mL	5% Dextrose in Normal Saline	70°F (Room Temperature)	6 hours (<10% loss)	[3][4]
1-50 mg/mL	Dextrose or Sodium Chloride Injection	23°C	24 hours	[5]
100 mg/mL	Sterile Water or Sodium Chloride Injection	Room Temperature	4 days	[4]
100 mg/mL	Sterile Water or Sodium Chloride Injection	Refrigerated	7 days	[4]
Not Specified	Aqueous Solution	Not Specified	Not recommended for more than one day	[1]
Stock Solution	Not Specified	-20°C	1 month	[6][7]
Stock Solution	Not Specified	-80°C	6 months	[6][7]

Experimental Protocols

2.1. Protocol for Preparing Aqueous Stock Solution (e.g., 10 mg/mL)

This protocol is suitable for experiments requiring an aqueous solution of **oxacillin sodium**.

Materials:

- **Oxacillin sodium** salt powder
- Sterile, deionized, or distilled water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes
- Vortex mixer
- Sterile syringe filters (0.22 μm)
- Sterile microcentrifuge tubes for aliquots

Procedure:

- **Aseptic Technique:** Perform all steps in a laminar flow hood or using aseptic techniques to maintain sterility.
- **Weighing:** Accurately weigh the desired amount of **oxacillin sodium** powder. For example, to prepare 10 mL of a 10 mg/mL solution, weigh 100 mg of the powder.
- **Dissolution:** Transfer the weighed powder into a sterile conical tube. Add the desired volume of sterile water (e.g., 10 mL).
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved, resulting in a clear solution.
- **Sterile Filtration:** To ensure the sterility of the stock solution, filter it through a 0.22 μm sterile syringe filter into a new sterile conical tube.
- **Aliquoting:** Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[6][7]. Aqueous solutions are not recommended to be stored for more than one day[1].

2.2. Protocol for Preparing a High-Concentration DMSO Stock Solution (e.g., 50 mg/mL)

This protocol is useful when a high concentration of **oxacillin sodium** is needed and the final experimental concentration of DMSO is tolerable.

Materials:

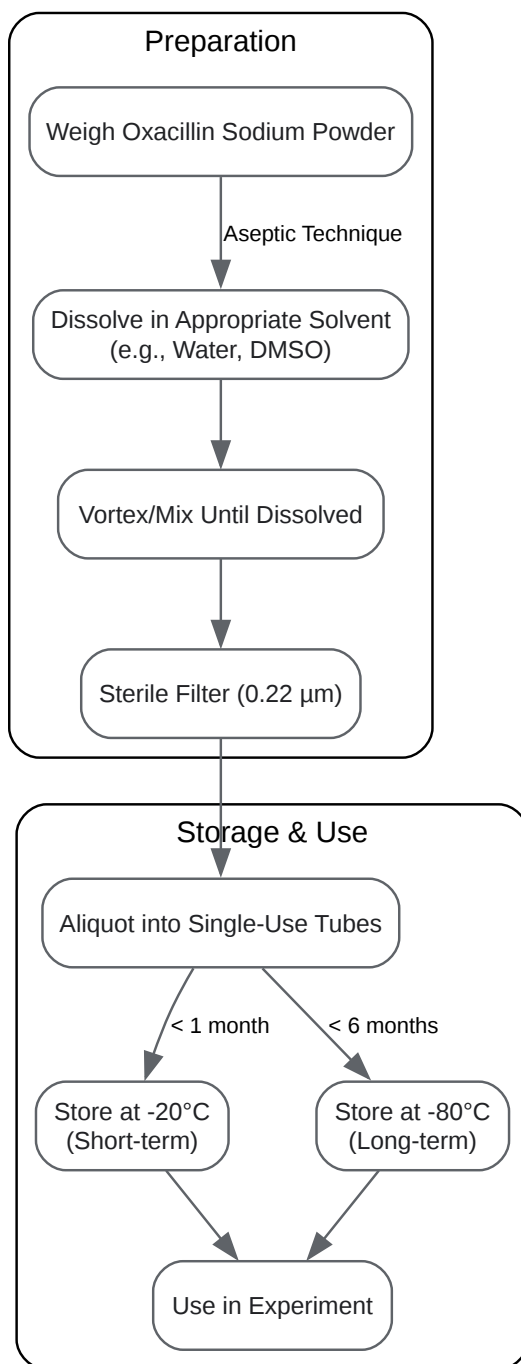
- **Oxacillin sodium** salt powder
- Anhydrous, sterile-filtered DMSO
- Sterile conical tubes
- Sterile serological pipettes
- Vortex mixer
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Aseptic Technique: Work in a sterile environment.
- Weighing: Weigh the required amount of **oxacillin sodium** powder. For a 50 mg/mL stock, you would weigh 500 mg for a final volume of 10 mL.
- Dissolution: Add the weighed powder to a sterile conical tube. Add the appropriate volume of anhydrous, sterile-filtered DMSO.
- Mixing: Securely cap the tube and vortex until the powder is fully dissolved. Gentle warming or sonication may be used to aid dissolution if precipitation occurs[6][7].
- Aliquoting: Aliquot the stock solution into sterile, single-use tubes.
- Storage: Store the DMSO stock solution aliquots at -20°C for up to one month or at -80°C for up to six months[6][7].

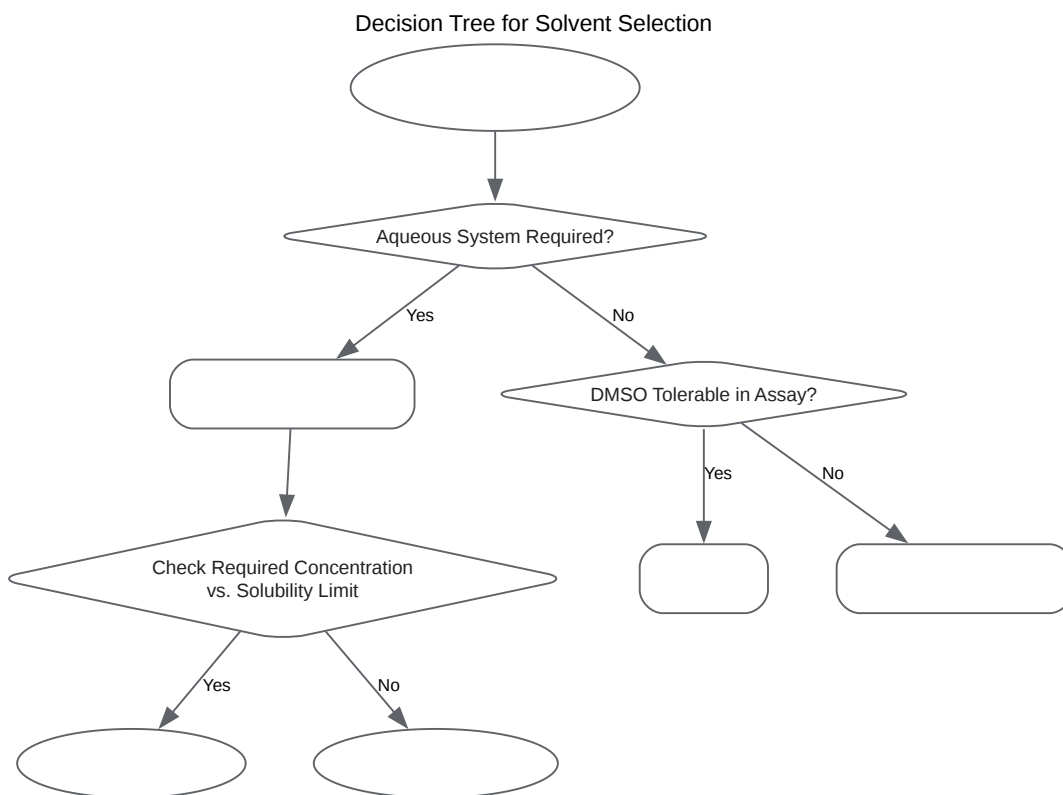
Diagrams

Workflow for Preparing Oxacillin Sodium Stock Solution



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Caption: Workflow for preparing and storing **oxacillin sodium** stock solutions.



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Caption: Decision tree for selecting an appropriate solvent for **oxacillin sodium**.

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